

# "N-ethyl-3-methylbutanamide" CAS number and molecular weight

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## Compound of Interest

Compound Name: **N-ethyl-3-methylbutanamide**

Cat. No.: **B171319**

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## An In-depth Technical Guide to N-ethyl-3-methylbutanamide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**N-ethyl-3-methylbutanamide** is a chemical compound with the molecular formula C<sub>7</sub>H<sub>15</sub>NO. This technical guide provides a summary of its known properties, a plausible synthesis protocol, and other relevant information for research and development purposes. It is important to note that publicly available information on this specific compound is limited, and this document reflects the current state of knowledge.

## Chemical and Physical Properties

**N-ethyl-3-methylbutanamide** has a molecular weight of 129.20 g/mol .<sup>[1]</sup> While extensive experimental data is not readily available in the literature, computational predictions and some experimental values have been reported.

Property	Value	Source
CAS Number	100868-92-6	PubChem[1]
Molecular Formula	C7H15NO	PubChem[1]
Molecular Weight	129.20 g/mol	PubChem[1]
IUPAC Name	N-ethyl-3-methylbutanamide	PubChem[1]
Computed XLogP3	1.2	PubChem[1]
Computed Hydrogen Bond Donor Count	1	PubChem[1]
Computed Hydrogen Bond Acceptor Count	1	PubChem[1]
Computed Rotatable Bond Count	3	PubChem[1]

## Experimental Protocols

Detailed experimental protocols for the synthesis of **N-ethyl-3-methylbutanamide** are not extensively published. However, a standard synthesis can be proposed based on the reaction of 3-methylbutanoyl chloride with ethylamine. This method is a common and effective way to form amide bonds.

### Proposed Synthesis of **N-ethyl-3-methylbutanamide**

Materials:

- 3-methylbutanoyl chloride
- Ethylamine
- A suitable aprotic solvent (e.g., dichloromethane, diethyl ether)
- A base (e.g., triethylamine, pyridine) to neutralize the HCl byproduct
- Anhydrous magnesium sulfate or sodium sulfate for drying

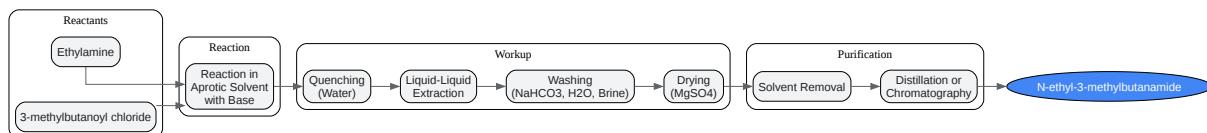
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)

**Procedure:**

- Dissolve ethylamine in the chosen aprotic solvent in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath.
- Add the base to the solution.
- Slowly add a solution of 3-methylbutanoyl chloride in the same solvent to the cooled ethylamine solution.
- Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitoring by thin-layer chromatography is recommended).
- Quench the reaction by adding water.
- Separate the organic layer and wash it sequentially with saturated aqueous sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure to yield the crude **N-ethyl-3-methylbutanamide**.
- The crude product can be further purified by distillation or column chromatography if necessary.

## Logical Relationships in Synthesis

The synthesis of **N-ethyl-3-methylbutanamide** follows a logical progression from starting materials to the final product, involving reaction, workup, and purification steps.

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Caption: Proposed workflow for the synthesis of **N-ethyl-3-methylbutanamide**.

## Biological Activity and Signaling Pathways

There is currently a lack of published scientific literature detailing the biological activity or the mechanism of action of **N-ethyl-3-methylbutanamide**. Therefore, no signaling pathways involving this compound can be described at this time. Further research is required to determine its pharmacological profile and potential interactions with biological systems.

## Conclusion

**N-ethyl-3-methylbutanamide** is a simple amide for which basic chemical information is available. However, a comprehensive understanding of its properties, particularly its biological effects, is lacking. The proposed synthesis protocol provides a starting point for researchers interested in preparing this compound for further study. Future investigations are needed to elucidate its potential applications in drug development or other scientific fields.

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## References

- 1. N-ethyl-3-methylbutanamide | C7H15NO | CID 528605 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
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